

Technical Whitepaper: Structural Dynamics and Synthetic Utility of Methyl Phenyl Disulfide

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Compound of Interest

Compound Name: *Methyl phenyl disulfide*

CAS No.: *14173-25-2*

Cat. No.: *B081605*

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Executive Summary

Methyl phenyl disulfide (MPDS, CAS: 14173-25-2) represents a fundamental motif in organosulfur chemistry, serving as a critical model for protein disulfide bridges and a versatile sulfenylation reagent in drug discovery. This guide provides a rigorous analysis of its molecular architecture, specifically the electronic origins of its gauche conformation, and details a high-fidelity synthetic protocol for its preparation. We further explore its reactivity profile, emphasizing its utility as a "soft" electrophile in the functionalization of pharmacophores.

Molecular Architecture & Conformational Dynamics

The structural integrity of MPDS is governed by the unique electronic properties of the disulfide bond. Unlike carbon-carbon bonds, the sulfur-sulfur linkage exhibits a distinct conformational preference driven by the repulsion of non-bonding electron pairs.

The Gauche Effect and Dihedral Geometry

The most stable conformation of MPDS is the gauche rotamer, where the C(phenyl)-S-S-C(methyl) dihedral angle (

) approaches 90° (typically 85°–90°). This geometry is not accidental but is a direct consequence of the Gauche Effect and Lone Pair Repulsion.

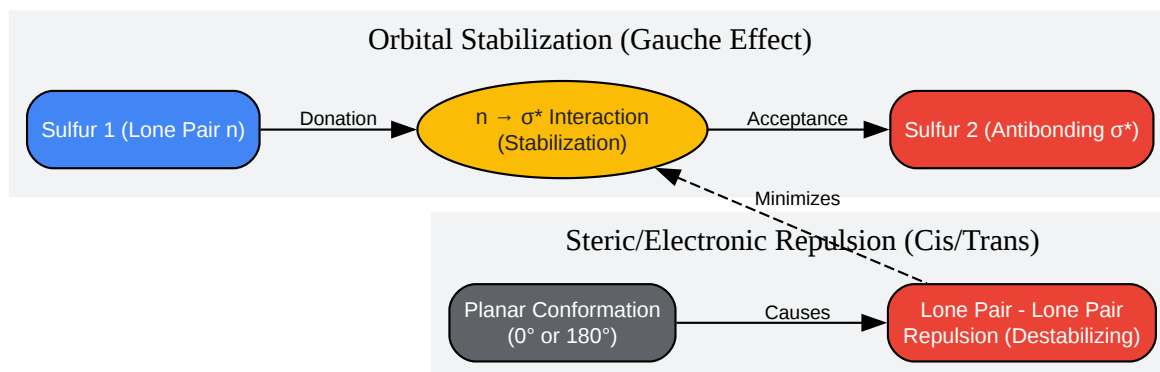
- Lone Pair Repulsion: The 3p lone pairs on adjacent sulfur atoms are orthogonal in the 90° conformation, minimizing destabilizing Pauli repulsion.
- Hyperconjugation: The filled σ -orbital (lone pair) of one sulfur atom donates electron density into the antibonding σ^* -orbital of the adjacent S-C bond. This stabilizing interaction is maximized when the dihedral angle is near 90°.

Structural Parameters

Parameter	Value (Approx.)	Mechanistic Driver
S-S Bond Length	2.03 Å	Minimized lone-pair repulsion; typical for unstrained disulfides.
C-S-S Angle	103° - 106°	Hybridization of Sulfur (intermediate between sp^3 and sp^2).
Dihedral Angle (C-S-S-C)	~85° - 90°	Maximized σ - σ^* orbital overlap (Anomeric effect).
Bond Dissociation Energy	~60 kcal/mol	Weaker than C-C or C-H, facilitating radical exchange reactions.

Visualization of Conformational Preference

The following diagram illustrates the orbital interactions stabilizing the gauche conformation.



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Caption: Stabilization of the gauche conformation via $n \rightarrow \sigma$ orbital interaction.*

Spectroscopic Characterization

Accurate identification of MPDS requires distinguishing it from its symmetric counterparts (diphenyl disulfide and dimethyl disulfide) and potential oxidation products (sulfoxides).

NMR Spectroscopy

The chemical shift of the methyl group is a diagnostic marker. In MPDS, the methyl group is deshielded by the adjacent disulfide linkage relative to a sulfide but shielded relative to a sulfone.

- ¹H NMR (400 MHz, CDCl₃)

):

- 7.55 – 7.45 (m, 2H, ortho-ArH)
- 7.35 – 7.20 (m, 3H, meta/para-ArH)
- 2.42 (s, 3H, S-CH₃)

)

- Note: The methyl singlet at ~2.42 ppm is distinct from thioanisole (PhSMe, ~2.50 ppm) and dimethyl disulfide (MeSSMe, ~2.40 ppm), though close. Careful integration against aromatic protons (3:5 ratio) is essential.
- C NMR (100 MHz, CDCl₃):
 - 137.5 (ipso-C), 129.0, 127.5, 126.8 (Ar-C)
 - 23.0 (S-CH₃)

Mass Spectrometry (EI/ESI)

- Molecular Ion (m/z 156)
- Key Fragments:
 - m/z 141 (m/z 156 - 15): Loss of methyl radical.
 - m/z 109 (m/z 156 - 47): Thiophenol cation, highly stable.
 - m/z 47 (m/z 156 - 109): Methylthio cation.

Synthesis & Purity Profiling

Strategic Selection: The MMTS Protocol

While MPDS can be synthesized via oxidative cross-coupling of thiols, that method yields a statistical mixture of symmetric and asymmetric disulfides (PhSSPh, PhSSMe, MeSSMe). To

ensure high purity and yield, the Sulfenylation of Thiolates using Methyl Methanethiosulfonate (MMTS) is the superior protocol.

Reaction Logic: MMTS acts as a "methylsulfenyl" (

) donor. The methanesulfinic anion (

) is a stable, non-nucleophilic leaving group, preventing disulfide scrambling (disproportionation).

Step-by-Step Protocol

Reagents:

- Thiophenol (PhSH): 10.0 mmol
- Methyl Methanethiosulfonate (MMTS): 10.5 mmol (1.05 equiv)
- Triethylamine (EtN): 11.0 mmol
- Dichloromethane (DCM): 50 mL (Anhydrous)

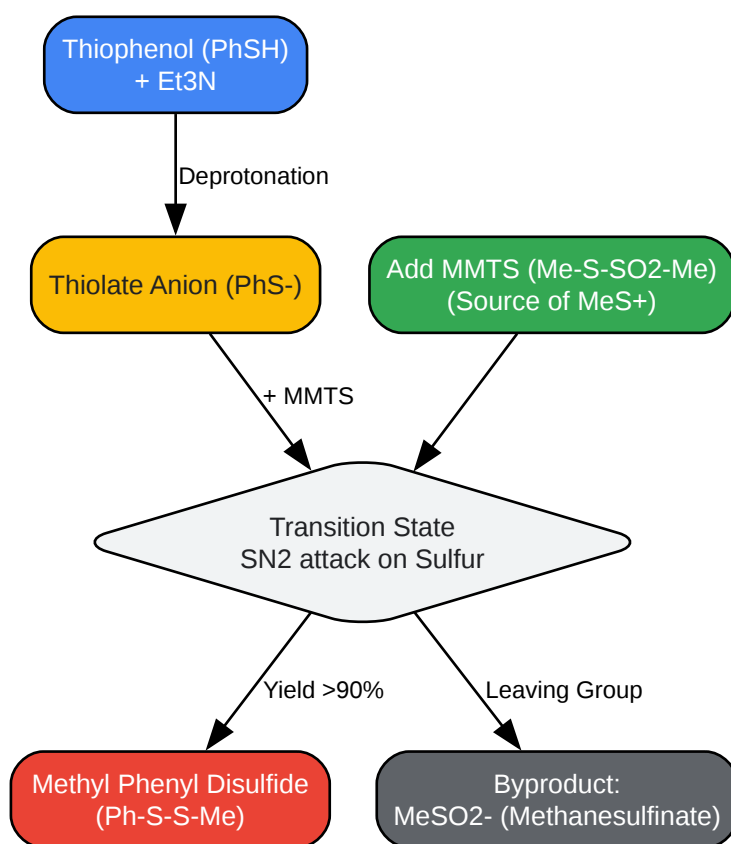
Procedure:

- Preparation: Flame-dry a 100 mL round-bottom flask and purge with Nitrogen (). Add PhSH and DCM.
- Activation: Cool the solution to 0°C. Add EtN dropwise. The formation of the thiolate anion () is instantaneous.
- Sulfenylation: Add MMTS dropwise over 5 minutes. The reaction is exothermic; maintain temperature < 5°C to suppress side reactions.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 1 hour. Monitor by TLC (Hexane/EtOAc 95:5).

- Workup: Wash the organic phase with Water (2 x 20 mL) to remove the methanesulfinate salt and excess amine. Wash with Brine (20 mL).
- Purification: Dry over MgSO_4 , filter, and concentrate in vacuo. If necessary, purify via flash chromatography (Silica gel, 100% Hexanes).

Self-Validating Checkpoint:

- Success: Colorless to pale yellow oil.
- Failure: Presence of solid precipitate indicates formation of Diphenyl Disulfide (PhSSPh), suggesting MMTS was old or temperature was not controlled.



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Caption: Selective synthesis of MPDS via thiolate sulfenylation with MMTS.

Reactivity & Applications in Drug Discovery

MPDS serves as a controlled "sulfenylation" agent. The S-S bond is a "soft" electrophile, susceptible to attack by nucleophiles (phosphines, thiolates) and radicals.

Sulfenylation of Enolates

MPDS reacts with lithium enolates to introduce the

-methylthio or

-phenylthio group. Due to the leaving group ability (

is a better leaving group than

), nucleophilic attack often occurs at the Methyl-bearing sulfur, transferring the

group, but this is regiochemically dependent on the nucleophile.

- Application: Synthesis of sulfenylated ketones or esters.

Thiol-Disulfide Exchange (Biological Mimicry)

In biological systems, MPDS mimics the "mixed disulfide" formed during oxidative stress (S-thiolation).

This reaction is reversible and is used to probe the redox potential of cysteine residues in proteins.

Radical Cleavage

Under UV irradiation or radical initiation (AIBN), the S-S bond homolyzes to form

and

. These radicals can add to alkenes (thiol-ene reaction) or abstract hydrogen atoms.

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